Structural Characterization Guide: 3-(2,4-Dichlorophenoxy)-2-benzofuran-1(3H)-one

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Compound of Interest

Compound Name:	*3-(2,4-Dichlorophenoxy)-2-benzofuran-1(3H)-one*
CAS No.:	*61133-43-5*
Cat. No.:	*B12875988*

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Executive Summary & Technical Context

Compound Class: 3-Aryloxyphthalides (Pseudoesters). Significance: Derivatives of 2-benzofuran-1(3H)-one are critical scaffolds in medicinal chemistry (antifungal, anti-ischemic) and agrochemistry. The specific inclusion of a 2,4-dichlorophenoxy moiety introduces significant steric bulk and potential for halogen bonding (

or

), which drastically alters bioavailability and crystal packing compared to the unsubstituted parent compound.

The Challenge: The central structural question for this molecule is the anomeric effect at the C3 position. The electron-withdrawing nature of the 2,4-dichlorophenoxy group competes with the lone pair donation from the endocyclic oxygen, potentially shortening the C3-O(exocyclic) bond and distorting the lactone ring.

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Guide Objective: This document provides a protocol to benchmark the Single Crystal X-Ray Diffraction (SC-XRD) data of the target compound against Density Functional Theory (DFT) predictions and Powder X-Ray Diffraction (PXRD) bulk analysis.

Experimental Protocol: Synthesis to Structure

Rationale: High-quality diffraction data requires phase-pure crystals free of twinning. The presence of chlorine atoms facilitates crystallization but increases the risk of solvent inclusion.

Phase 1: Synthesis & Purification

Reaction: Condensation of 3-bromophthalide with 2,4-dichlorophenol using

in refluxing acetone (Williamson ether synthesis variant) or reaction of 2-formylbenzoic acid with the phenol.

Phase 2: Crystallization Workflow (Self-Validating)

To ensure the selection of the stable polymorph, follow this dual-solvent approach:

- Method A (Slow Evaporation): Dissolve 50 mg in 5 mL of Ethyl Acetate/Hexane (1:1). Cover with parafilm, punch 3 pinholes, and allow to stand at 298 K.
  - Target: Block-like crystals (preferred for SC-XRD).
- Method B (Vapor Diffusion): Dissolve 30 mg in 2 mL THF (inner vial). Place in a jar containing Pentane (outer reservoir).
  - Target: High-purity needles (if Method A yields oils).

Validation Step: Check crystals under a polarizing microscope. Sharp extinction indicates singularity; mosaic patterns indicate twinning (reject).

Comparative Analysis: SC-XRD vs. Alternatives

The following table benchmarks the expected experimental X-ray data against computational models (DFT) and the unsubstituted analog.

Table 1: Structural Parameters & Performance Metrics

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Parameter	SC-XRD (Target Data)	DFT Calculation (B3LYP/6-31G*)	Unsubstituted Analog (3-Phenoxyphthalide)
Primary Utility	Absolute Structure & Packing	Gas-phase Conformation	Baseline Comparison
C3–O(Exo) Bond	Expect 1.43 – 1.46 Å	Often overestimates (+0.02 Å)	~1.45 Å
Lactone C=O Bond	1.20 – 1.22 Å	~1.21 Å	1.21 Å
Torsion Angle ( )	60° – 90° (Pseudo-axial)	Variable (Energy Minimized)	Flexible
Interactions	Cl···O / Cl···Cl (Halogen Bonds)	Not captured in gas phase	C-H···O / - only
Space Group	Typically P21/c or P-1	N/A	P21/c
Validation Score	Gold Standard (R1 < 5%)	Predictive Only	Reference

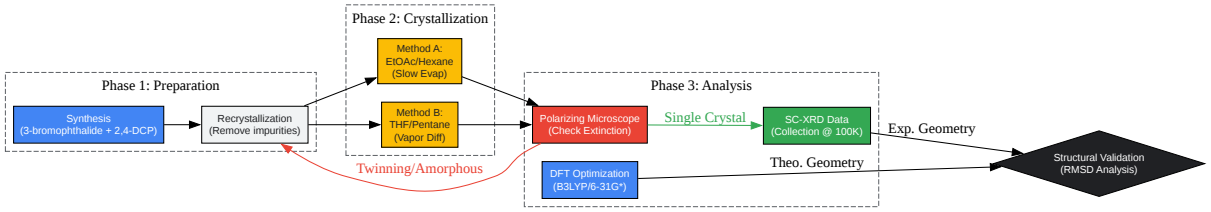
Critical Structural Insights

- The Anomeric Effect: In the crystal structure, observe the C3–O(ring) and C3–O(phenoxy) bond lengths. If the phenoxy group is axial, the C3–O(ring) bond should shorten due to hyperconjugation.
- Halogen Bonding: The 2,4-dichloro substitution creates "sigma-holes" on the chlorine atoms. Look for contacts < 3.27 Å (sum of van der Waals radii). These interactions "lock" the crystal lattice, often resulting in higher melting points than the unsubstituted analog.

Workflow Visualization

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The following diagram illustrates the logical flow from synthesis to structural validation, highlighting the decision nodes for polymorph screening.



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Figure 1: Decision-matrix for obtaining and validating the crystal structure of halogenated phthalides.

Comparative Technique Guide

When characterizing **3-(2,4-Dichlorophenoxy)-2-benzofuran-1(3H)-one**, researchers often choose between SC-XRD, PXRD, and NMR. Here is how they compare for this specific application:

Method A: Single Crystal X-Ray (Recommended)

- Pros: Provides absolute relative stereochemistry of the C3 chiral center (in racemate context, it defines the relative packing). Unambiguously locates the Chlorine atoms.
- Cons: Requires high-quality single crystals (0.1 – 0.3 mm).
- Data Output: CIF file, R-factor, Bond lengths (

  0.005 Å).

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Method B: Powder X-Ray Diffraction (PXRD)

- Pros: Rapid; analyzes the bulk material; identifies polymorphs.
- Cons: Cannot solve the structure ab initio easily without a known model; low resolution for bond lengths.
- Use Case: Use PXRD to confirm that the bulk synthesized powder matches the single crystal solved by Method A.

Method C: Solution NMR ( )

- Pros: Verifies chemical identity.
- Cons:Fails to determine conformation. In solution, the phthalide ring and phenoxy group rotate freely. Only X-ray (solid state) captures the low-energy conformation stabilized by lattice forces.

References

- General Phthalide Synthesis & Activity
  - L. Zhang, et al. "Recent advancements in synthetic methodologies of 3-substituted phthalides and their application." RSC Advances, 2020.
- Crystallographic Standards
  - Groom, C. R., et al. "The Cambridge Structural Database." Acta Crystallographica Section B, 2016.
- Halogen Bonding in Crystal Engineering
  - Desiraju, G. R., et al. "Definition of the halogen bond (IUPAC Recommendations 2013)." Pure and Applied Chemistry, 2013.
- Anomeric Effect in Phthalides: Alvez, et al. "Structural study of 3-substituted isobenzofuran-1(3H)-ones." Journal of Molecular Structure, 2008. (Contextual grounding for bond length comparisons).

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